

Physicochemical Properties of 2-(2-Methylazetidin-2-yl)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Methylazetidin-2-yl)ethanol

Cat. No.: B2427712

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for the physicochemical properties of **2-(2-Methylazetidin-2-yl)ethanol** is not readily available in public databases. This guide utilizes data for the closely related isomer, 2-(1-Methylazetidin-3-yl)ethanol, for illustrative purposes and provides general experimental protocols for the determination of key physicochemical parameters. It is crucial to note that properties can vary significantly between isomers.

Introduction

Azetidine scaffolds are of significant interest in medicinal chemistry due to their unique conformational constraints and their role as bioisosteres for other cyclic and acyclic moieties. The substituent pattern on the azetidine ring plays a critical role in modulating the physicochemical and pharmacological properties of the molecule. This technical guide focuses on the physicochemical properties of **2-(2-Methylazetidin-2-yl)ethanol**, a substituted azetidine of potential interest in drug discovery and development.

Physicochemical Properties

The following table summarizes the predicted and experimental physicochemical properties of the related isomer, 2-(1-Methylazetidin-3-yl)ethanol. These values can serve as an estimation for **2-(2-Methylazetidin-2-yl)ethanol**, but experimental verification is essential.

Property	Value (for 2-(1-Methylazetidin-3-yl)ethanol)	Data Type
Molecular Formula	C ₆ H ₁₃ NO	-
Molecular Weight	115.17 g/mol [1]	Calculated
CAS Number	1363381-66-1[1]	-
Melting Point	Not available	-
Boiling Point	Not available	-
pKa	Not available	-
logP	Not available	-
Solubility	Not available	-

Experimental Protocols

Accurate determination of physicochemical properties is fundamental for drug development. Below are detailed methodologies for key experimental procedures.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, the melting point is a sharp, well-defined temperature. Impurities typically depress and broaden the melting point range.

Experimental Workflow: Melting Point Determination



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Caption: Workflow for determining the melting point of a solid sample.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. It is a key indicator of volatility.

Experimental Workflow: Boiling Point Determination (Thiele Tube Method)



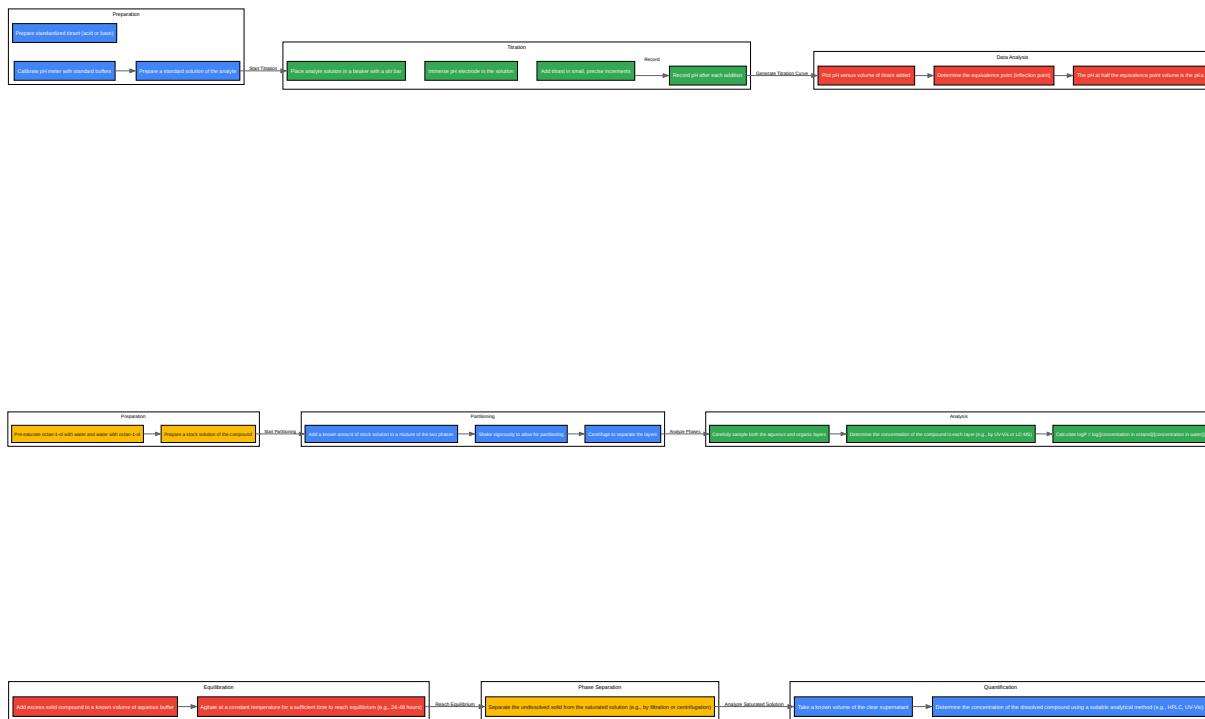
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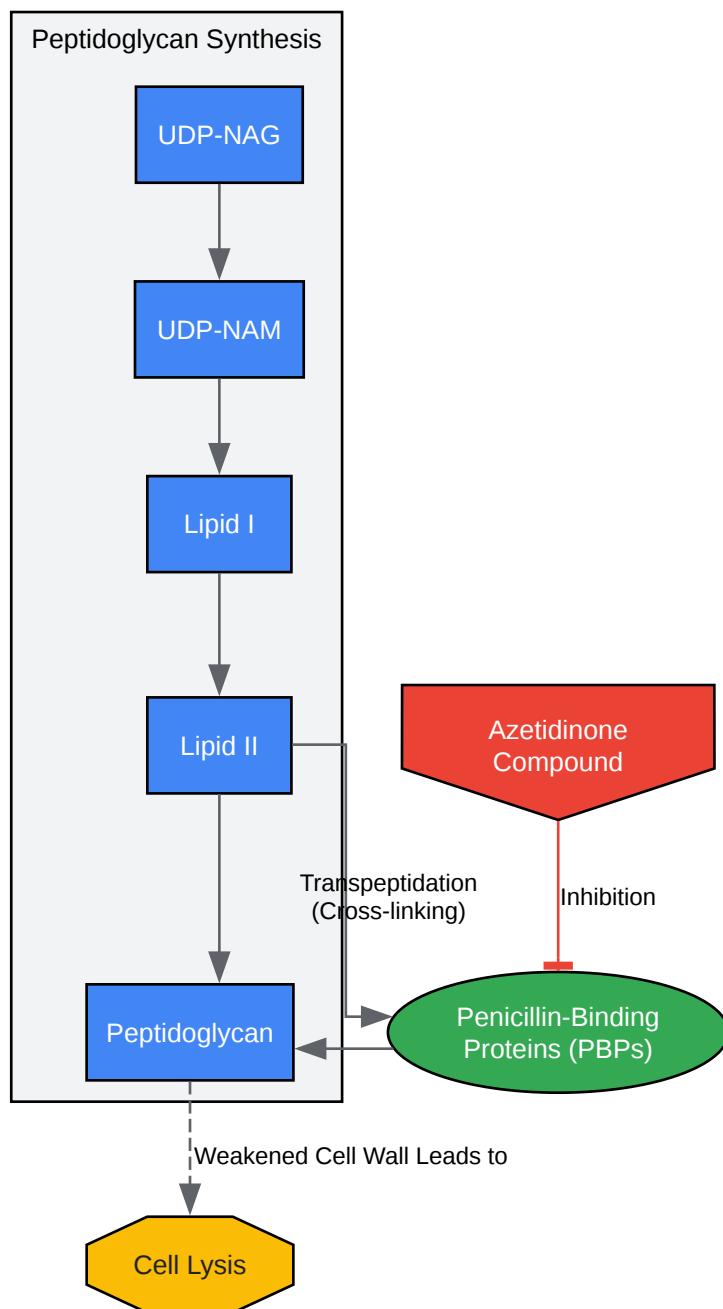
Caption: Procedure for boiling point determination using the Thiele tube method.

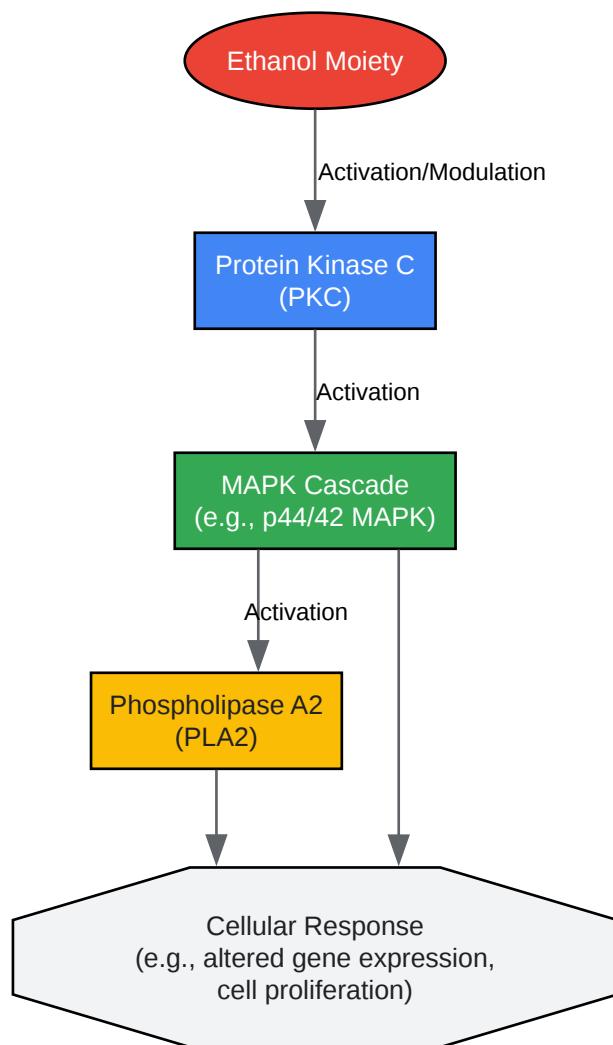
pKa Determination

The pKa is a measure of the acidity or basicity of a compound. It is the pH at which the compound is 50% ionized and 50% non-ionized.

Experimental Workflow: pKa Determination (Potentiometric Titration)







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References

- 1. achmem.com [achmem.com]
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